

Application Notes and Protocols for PDdEC-NB in Fluorescence Microscopy

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PDdEC-NB is a novel, photostable, near-infrared (NIR) fluorescent probe with a narrow emission spectrum, making it an ideal candidate for advanced fluorescence microscopy applications, including live-cell imaging and multiplexing. Its unique chemical structure allows for high signal-to-noise ratios and minimal phototoxicity, enabling long-term imaging studies. These characteristics make **PDdEC-NB** a valuable tool for researchers in cell biology, oncology, and drug development for visualizing specific cellular targets and pathways with high clarity.

Key Applications

- High-Resolution Cellular Imaging: The brightness and photostability of PDdEC-NB are well-suited for super-resolution microscopy techniques such as STED and PALM/STORM, allowing for the visualization of subcellular structures with exceptional detail.
- Live-Cell Imaging: Due to its low cytotoxicity and NIR excitation/emission profiles that minimize cellular autofluorescence, PDdEC-NB is highly suitable for dynamic studies in living cells over extended periods.
- Targeted Molecular Labeling: PDdEC-NB can be conjugated to antibodies, peptides, or other ligands to specifically label proteins of interest, receptors, or other biomolecules for



localization and tracking studies.

 Drug-Target Engagement Studies: In drug development, PDdEC-NB can be employed to develop assays that monitor the binding of a drug candidate to its cellular target, providing quantitative insights into drug efficacy and mechanism of action.

Quantitative Data Summary

The following tables provide a summary of the key quantitative parameters of **PDdEC-NB**, facilitating its integration into experimental designs.

Table 1: Photophysical Properties of PDdEC-NB

Property	Value	
Maximum Excitation Wavelength (λex)	710 nm	
Maximum Emission Wavelength (λem)	745 nm	
Molar Extinction Coefficient (ε)	210,000 M ⁻¹ cm ⁻¹	
Quantum Yield (Φ)	0.35	
Photostability (half-life in seconds)	>500 s under continuous laser illumination	

Table 2: Performance in Cellular Imaging

Parameter	Value	Conditions
Signal-to-Noise Ratio (SNR)	>25	Live-cell imaging, 100 ms exposure
Cytotoxicity (IC50)	>100 μM	24-hour incubation with HeLa cells
Optimal Staining Concentration	50 - 200 nM	For fixed and permeabilized cells
Optimal Live-Cell Loading Concentration	10 - 50 nM	30-minute incubation



Experimental Protocols Protocol 1: Staining of Fixed and Permeabilized Cells

This protocol outlines the steps for staining intracellular targets in fixed cells using a **PDdEC-NB** conjugated antibody.

- Cell Culture and Fixation:
 - Plate cells on glass-bottom dishes or coverslips and culture overnight.
 - Wash cells with Phosphate-Buffered Saline (PBS).
 - Fix cells with 4% paraformaldehyde (PFA) in PBS for 15 minutes at room temperature.
 - Wash three times with PBS for 5 minutes each.
- · Permeabilization and Blocking:
 - Permeabilize cells with 0.25% Triton X-100 in PBS for 10 minutes.
 - Wash three times with PBS.
 - Block with 1% Bovine Serum Albumin (BSA) in PBS for 1 hour to reduce non-specific antibody binding.
- Antibody Incubation:
 - Dilute the PDdEC-NB conjugated primary antibody to the desired concentration (e.g.,
 1:500) in the blocking buffer.
 - Incubate cells with the diluted antibody for 1-2 hours at room temperature or overnight at 4°C.
 - Wash three times with PBS containing 0.1% Tween 20.
- (Optional) Counterstaining and Mounting:
 - If desired, counterstain nuclei with a compatible dye (e.g., DAPI).



- Wash twice with PBS.
- Mount the coverslip on a microscope slide with an appropriate mounting medium.
- · Imaging:
 - Image the sample using a fluorescence microscope equipped with appropriate NIR laser lines and emission filters (e.g., Excitation: 710 nm, Emission: 735-760 nm).

Protocol 2: Live-Cell Imaging with PDdEC-NB

This protocol describes the general procedure for loading live cells with a cell-permeable **PDdEC-NB** derivative for tracking intracellular dynamics.

- Cell Preparation:
 - Plate cells on a glass-bottom dish suitable for live-cell imaging and allow them to adhere overnight.
 - Replace the culture medium with a pre-warmed imaging buffer (e.g., phenol red-free
 DMEM or HBSS) immediately before staining.
- · Probe Loading:
 - Prepare a stock solution of the cell-permeable PDdEC-NB probe in anhydrous DMSO.
 - Dilute the stock solution in the imaging buffer to the final working concentration (e.g., 25 nM).
 - Add the probe-containing imaging buffer to the cells and incubate for 30 minutes at 37°C in a cell culture incubator.
- Washing:
 - Gently wash the cells twice with pre-warmed imaging buffer to remove any unbound probe.
 - Add fresh, pre-warmed imaging buffer to the cells for imaging.



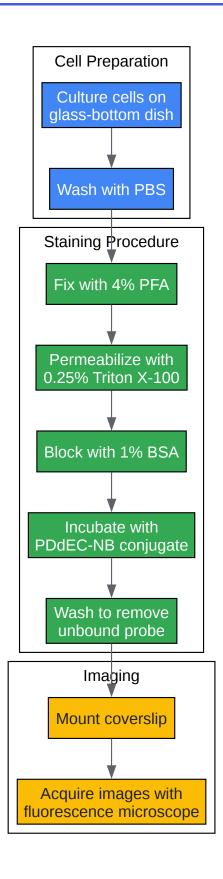




- Live-Cell Imaging:
 - Place the dish on the microscope stage equipped with an environmental chamber to maintain 37°C and 5% CO₂.
 - Acquire images using the NIR channel. For time-lapse imaging, use the lowest possible laser power and exposure time to minimize phototoxicity.

Visualizations

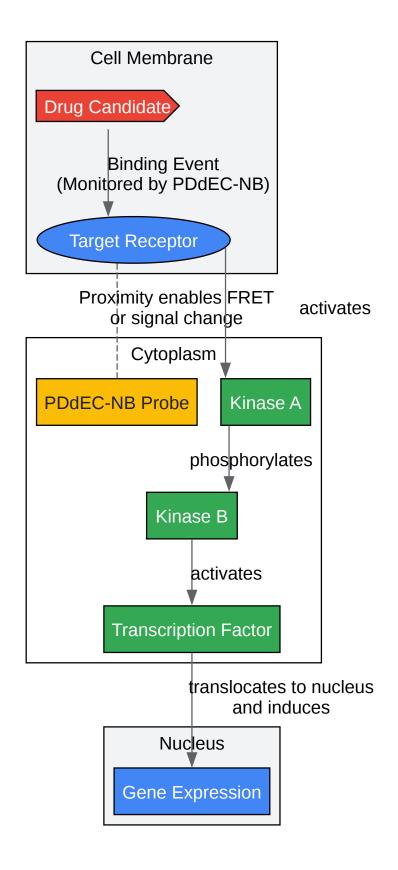




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Figure 1: Experimental workflow for staining fixed cells with **PDdEC-NB**.





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Figure 2: Hypothetical signaling pathway for drug-target engagement studies.







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